

Introduction: The Structural Elucidation of a Bicyclic Ketone

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Compound of Interest

Compound Name: 6,6-Dimethylbicyclo[3.1.1]heptan-2-one

CAS No.: 24903-95-5

Cat. No.: B1205077

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Nopinone ((1S,5R)-7,7-dimethylbicyclo[3.1.1]heptan-4-one) is a bicyclic monoterpene ketone, a versatile chiral building block in organic synthesis and a notable component in the fragrance industry.^{[1][2]} Its rigid, strained ring system presents a unique challenge and opportunity for structural characterization. Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for the unambiguous determination of its three-dimensional structure in solution, providing precise information about the connectivity and spatial relationships of its atoms.

This guide serves as a technical deep dive into the ^1H and ^{13}C NMR spectra of nopinone. It is designed for researchers and scientists who require a thorough understanding of how to acquire, interpret, and validate the NMR data for this and similar bicyclic systems. We will move beyond simple peak assignments to explore the causality behind the observed spectral features, grounded in the fundamental principles of NMR and supported by advanced 2D correlation techniques.

Part 1: ^1H NMR Spectroscopy - Mapping the Proton Framework

The ^1H NMR spectrum is the cornerstone of nopinone's structural analysis, revealing the number of distinct proton environments, their relative populations, and their through-bond connectivity.

Expertise & Experience: The Rationale Behind the ^1H NMR Experiment

Acquiring a high-quality ^1H NMR spectrum requires careful consideration of the experimental parameters. The choice of solvent is critical; deuterated chloroform (CDCl_3) is commonly used as it is an excellent solvent for nopinone and has a single, well-defined residual solvent peak that does not interfere with the analyte signals.^[3] A standard operating frequency of 400 MHz or higher is recommended to achieve sufficient signal dispersion, which is crucial for resolving the complex, overlapping multiplets inherent to rigid bicyclic structures.

Experimental Protocol: Acquiring the ^1H NMR Spectrum

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of high-purity nopinone.
 - Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
 - Transfer the solution to a 5 mm NMR tube.
- Spectrometer Setup & Acquisition:
 - Record the spectrum on a 400 MHz (or higher) NMR spectrometer at a constant temperature, typically 298 K (25 °C).^[4]
 - Tune and match the probe for the ^1H frequency.
 - Perform shimming to optimize the magnetic field homogeneity.
 - Utilize a standard single-pulse experiment with the following key parameters:
 - Pulse Angle: A 30-45° flip angle is often used to allow for a shorter relaxation delay without saturating the signals.

- Spectral Width: Set to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
- Acquisition Time: Typically 2-4 seconds to ensure good resolution.
- Relaxation Delay: 1-2 seconds between scans.
- Number of Scans: 8 to 16 scans are usually sufficient for a sample of this concentration.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
 - Integrate the signals to determine the relative number of protons for each resonance.

^1H NMR Spectrum Analysis and Interpretation

The rigid bicyclic structure of nopinone results in a complex but highly informative ^1H NMR spectrum. The protons are diastereotopic, meaning each has a unique chemical environment and, therefore, a distinct chemical shift.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
H1	~2.60	m	-	1H
H2 α (endo)	~2.55	m	-	1H
H2 β (exo)	~2.05	m	-	1H
H3 α (endo)	~2.65	m	-	1H
H3 β (exo)	~2.30	m	-	1H
H5	~2.00	m	-	1H
H7 (syn)	~1.35	s	-	3H
H7 (anti)	~0.90	s	-	3H
H8 (endo)	~2.20	d	J $\approx$ 9.5	1H
H8 (exo)	~1.95	m	-	1H

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and spectrometer frequency. The assignments are based on typical values and require 2D NMR for definitive confirmation.

Causality of Chemical Shifts and Coupling:

- Bridgehead Protons (H1, H5): These protons are highly coupled to neighboring protons, resulting in complex multiplets (m).
- Protons α to Carbonyl (H3 α , H3 β): These protons are deshielded due to the electron-withdrawing effect of the adjacent carbonyl group and appear further downfield.[\[5\]](#)
- Gem-Dimethyl Group (H7-syn, H7-anti): The two methyl groups are diastereotopic due to the chiral nature of the molecule. The syn-methyl (closer to the carbonyl group) is typically more deshielded than the anti-methyl. They appear as sharp singlets as they have no adjacent protons to couple with.

- Spin-Spin Coupling: The splitting of signals into multiplets is a result of through-bond interactions with neighboring non-equivalent protons.^[6] The magnitude of the coupling constant (J-value) provides valuable geometric information. For example, a large geminal coupling constant is often observed between the two H8 protons.^[7]

Visualization of the Nopinone Structure

Caption: Chemical structure of nopinone with key protons labeled.

Part 2: ^{13}C NMR Spectroscopy - Unveiling the Carbon Skeleton

The ^{13}C NMR spectrum provides a direct count of the number of non-equivalent carbon atoms and offers insight into their chemical environment.

Expertise & Experience: The Rationale Behind the ^{13}C NMR Experiment

Due to the low natural abundance of the ^{13}C isotope (~1.1%), ^{13}C NMR experiments are inherently less sensitive than ^1H NMR.^{[8][9]} To overcome this, a greater number of scans are typically acquired. Standard ^{13}C spectra are recorded with broadband proton decoupling, which collapses all ^1H - ^{13}C coupling, resulting in a spectrum of sharp singlets, one for each unique carbon atom. This simplification is invaluable for spectral analysis.^[10]

Experimental Protocol: Acquiring the ^{13}C NMR Spectrum

- Sample Preparation: The same sample prepared for ^1H NMR analysis can be used.
- Spectrometer Setup & Acquisition:
 - On the same spectrometer, switch to the ^{13}C frequency.
 - Utilize a standard proton-decoupled pulse sequence (e.g., zgpg30).
 - Spectral Width: Set to cover the full range of carbon chemical shifts (e.g., 0-220 ppm).

- Number of Scans: A higher number of scans (e.g., 1024 or more) is required to achieve a good signal-to-noise ratio.
- DEPT (Optional but Recommended): Perform DEPT-90 and DEPT-135 experiments. A DEPT-90 spectrum shows only CH (methine) carbons, while a DEPT-135 shows CH and CH₃ carbons as positive signals and CH₂ carbons as negative signals. This is instrumental for definitive assignment.

¹³C NMR Spectrum Analysis and Interpretation

Nopinone has 9 carbon atoms, and due to its asymmetry, all 9 are chemically non-equivalent, giving rise to 9 distinct signals in the ¹³C NMR spectrum.

Carbon Assignment	Chemical Shift (δ, ppm)	Carbon Type (from DEPT)
C1	~58.0	CH
C2	~39.0	CH ₂
C3	~27.0	CH ₂
C4	~215.0	C (quaternary)
C5	~41.0	CH
C6	~38.5	C (quaternary)
C7 (syn-CH ₃)	~26.5	CH ₃
C8 (anti-CH ₃)	~21.5	CH ₃
C9	~33.0	CH ₂

Note: Assignments are based on typical chemical shift ranges and require 2D NMR for definitive confirmation.

Causality of Chemical Shifts:

- Carbonyl Carbon (C4): The most prominent feature is the signal for the ketone carbonyl carbon, which appears far downfield (~215 ppm) due to the strong deshielding effect of the

double-bonded oxygen atom.[\[11\]](#)[\[12\]](#) This signal is typically of lower intensity due to the absence of a directly attached proton and a long relaxation time.[\[8\]](#)

- Quaternary Carbon (C6): The bridgehead quaternary carbon also shows a relatively low intensity signal.
- Bridgehead Carbons (C1, C5): These methine carbons appear in the midfield region.
- Methyl Carbons (C7, C8): The two methyl carbons are found in the most upfield region of the spectrum, consistent with typical sp^3 -hybridized carbons.[\[9\]](#)

Part 3: Advanced 2D NMR for Unambiguous Assignment

While 1D spectra provide foundational data, complex molecules like nopinone require 2D NMR experiments to definitively link protons and carbons and confirm the overall structure.[\[13\]](#)[\[14\]](#)

COSY (^1H - ^1H Correlation Spectroscopy)

The COSY experiment identifies protons that are coupled to each other (typically within 2-3 bonds). Cross-peaks in the 2D map connect the signals of coupled protons, allowing for the tracing of entire spin systems. For nopinone, COSY is essential to map the connectivity from H1 through H2 and H8, and from H5 through the same network.[\[15\]](#)[\[16\]](#)

HSQC (Heteronuclear Single Quantum Coherence)

The HSQC experiment is one of the most powerful tools for assignment. It generates a 2D plot correlating each proton with the carbon atom it is directly attached to.[\[13\]](#)[\[17\]](#) By overlaying the assigned ^1H NMR spectrum on one axis and the ^{13}C spectrum on the other, each cross-peak provides an undeniable C-H bond linkage. This allows for the direct and confident assignment of all protonated carbons in the ^{13}C spectrum.

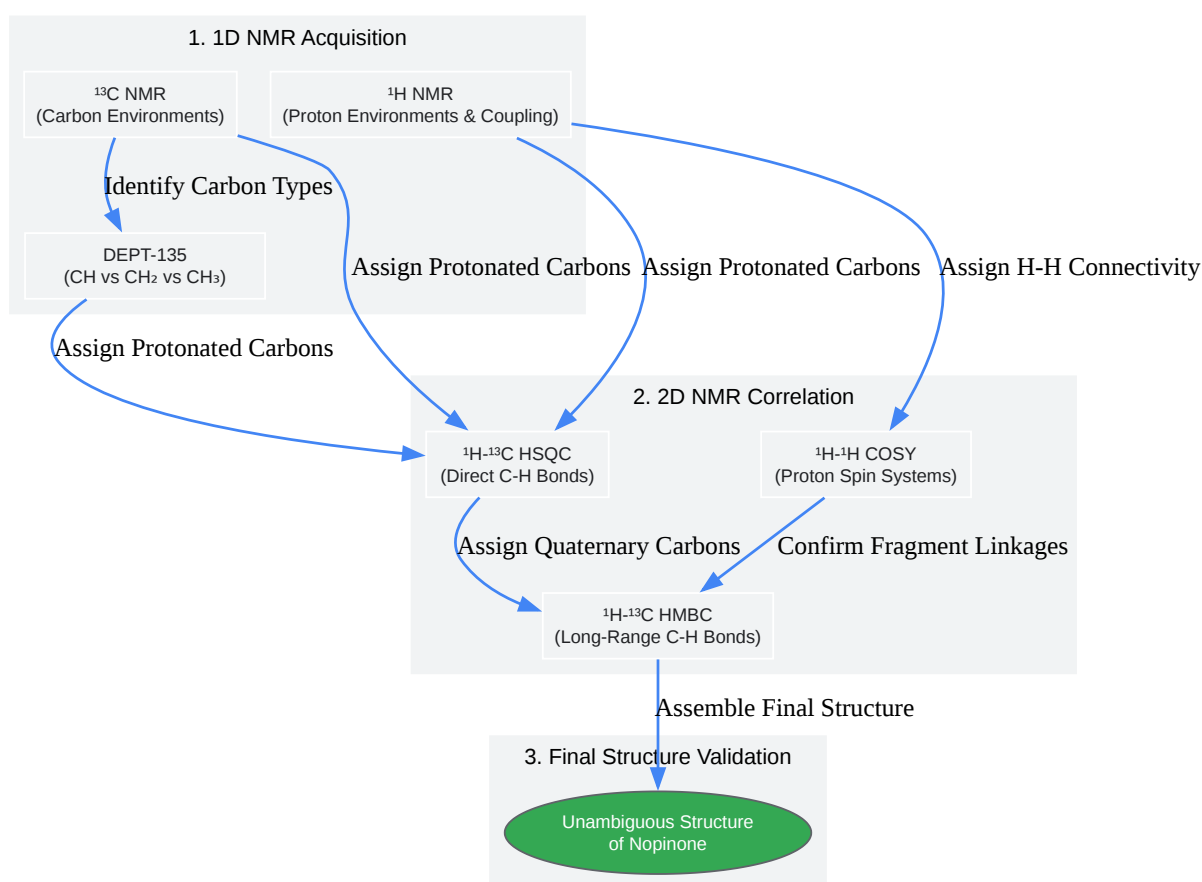
HMBC (Heteronuclear Multiple Bond Correlation)

The HMBC experiment detects longer-range correlations between protons and carbons, typically over two or three bonds ($^2J_{\text{CH}}$ and $^3J_{\text{CH}}$).[\[17\]](#) This is the final piece of the puzzle, as it allows for the assignment of non-protonated (quaternary) carbons. For example,

correlations from the methyl protons (H7, H8) to the quaternary carbon C6 and the bridgehead carbon C1 would be visible, confirming the core structure of the bicyclic system.

Visualization: A Self-Validating Workflow for NMR Analysis

The synergy between these experiments creates a self-validating system for structural elucidation.



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Caption: Logical workflow for the complete NMR-based structural elucidation of nopinone.

Conclusion

The comprehensive NMR analysis of nopinone is a quintessential example of modern structural chemistry. The ^1H NMR spectrum provides the initial map of the proton framework, revealing intricate coupling networks dictated by the molecule's rigid conformation. The ^{13}C NMR spectrum, in turn, delivers a clear picture of the carbon skeleton, highlighted by the characteristic downfield shift of the carbonyl group.

It is the strategic application of advanced 2D NMR techniques—COSY, HSQC, and HMBC—that elevates the analysis from interpretation to definitive proof. This multi-dimensional approach creates a robust, self-validating dataset that allows for the unambiguous assignment of every proton and carbon atom, solidifying our understanding of nopinone's precise molecular architecture. This detailed level of characterization is fundamental for its application in stereoselective synthesis and for understanding its interactions in biological and chemical systems.

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